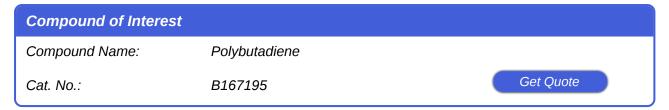




# thermal and mechanical properties of polybutadiene rubber isomers

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An In-depth Technical Guide to the Thermal and Mechanical Properties of **Polybutadiene**Rubber Isomers

This guide provides a comprehensive overview of the thermal and mechanical properties of the primary isomers of **polybutadiene** (BR) rubber: 1,4-cis, 1,4-trans, and 1,2-vinyl **polybutadiene**. It is intended for researchers, scientists, and professionals in drug development and material science who require a detailed understanding of how the molecular structure of these elastomers influences their macroscopic properties. This document outlines key quantitative data, detailed experimental protocols, and visual representations of structure-property relationships and experimental workflows.

### **Molecular Structure of Polybutadiene Isomers**

**Polybutadiene** is a synthetic rubber produced from the polymerization of 1,3-butadiene. The monomer can polymerize in three different configurations, leading to distinct isomers with significantly different physical and mechanical properties.[1] The catalyst used during polymerization determines the proportion of each isomer.[1]

• 1,4-cis-**Polybutadiene**: The polymer chain continues on the same side of the carbon-carbon double bond. This structure prevents close packing of the polymer chains, resulting in a flexible, amorphous material with a very low glass transition temperature.[2] High cis-**polybutadiene** exhibits excellent elasticity and resilience.[3][4]



- 1,4-trans-**Polybutadiene**: The polymer chain continues on opposite sides of the double bond. This more linear structure allows for chain alignment and crystallization, leading to a semi-crystalline, thermoplastic material with a higher glass transition temperature and a distinct melting point.[2][5]
- 1,2-vinyl-**Polybutadiene**: The polymerization occurs at the 1 and 2 carbon positions of the butadiene monomer, resulting in a vinyl group (-CH=CH<sub>2</sub>) as a side chain. The presence of these bulky side groups restricts chain mobility, significantly increasing the glass transition temperature.[6]

## **Thermal Properties of Polybutadiene Isomers**

The thermal properties of **polybutadiene** isomers are primarily defined by their glass transition temperature (Tg) and, for the semi-crystalline 1,4-trans isomer, its melting point (Tm). These properties are critical for determining the operational temperature range of the material. Differential Scanning Calorimetry (DSC) is a standard technique used to measure these thermal transitions.[7][8]

Property	1,4-cis- Polybutadiene	1,4-trans- Polybutadiene	1,2-vinyl- Polybutadiene
Glass Transition Temp. (Tg)	-102 °C to -109 °C	~ -83 °C	~ -5 °C to -15 °C
Melting Point (Tm)	Not applicable	~ 80 °C to 145 °C	Not applicable

Note: The exact values can vary depending on the specific microstructure (e.g., percentage of each isomer), molecular weight, and measurement conditions.

### **Mechanical Properties of Polybutadiene Isomers**

The mechanical behavior of **polybutadiene** rubbers is significantly influenced by their isomeric structure. To achieve optimal mechanical properties, the raw rubber is typically vulcanized (cross-linked), often with sulfur or peroxides, to form a three-dimensional network.[9] The data presented below is for vulcanized compounds and is measured following ASTM D412 standards.



Property	High cis- Polybutadiene	High trans- Polybutadiene	High vinyl- Polybutadiene
Tensile Strength (MPa)	10 - 15	15 - 25	5 - 10
Elongation at Break (%)	400 - 550	300 - 500	200 - 400
300% Modulus (MPa)	2 - 4	8 - 12	3 - 6

Note: These values are representative and can be significantly affected by the type and concentration of vulcanizing agents, fillers (like carbon black), and processing conditions.

High cis-**polybutadiene** is known for its high elasticity and good tensile strength.[3] High trans**polybutadiene**, due to its crystallinity, behaves more like a tough, leathery plastic at room temperature.[5][10] High vinyl-**polybutadiene** generally exhibits lower tensile strength and elongation compared to the 1,4-isomers.[11]

## **Experimental Methodologies Sample Preparation: Peroxide Vulcanization**

To prepare **polybutadiene** samples for mechanical testing, a vulcanization process is employed to cross-link the polymer chains. Dicumyl peroxide (DCP) is a common vulcanizing agent.

#### Protocol:

- The **polybutadiene** isomer is dissolved in a suitable solvent like toluene.
- A predetermined amount of dicumyl peroxide (e.g., 1-5 phr parts per hundred rubber) is added to the polymer solution.
- The mixture is thoroughly homogenized using mechanical stirring and an ultrasonic bath.
- The solvent is evaporated to obtain the compounded rubber.



- The compound is then placed in a mold and cured in a compression molding press at a specific temperature (e.g., 160 °C) and pressure for a time determined by rheological measurements (t90 + 3 min).[12]
- After curing, the vulcanized sheets are rapidly cooled to stop the cross-linking reaction.

## Thermal Analysis: Differential Scanning Calorimetry (DSC)

DSC is used to determine the glass transition temperature (Tg) and melting point (Tm) of the **polybutadiene** isomers.

#### Protocol:

- A small sample (5-10 mg) of the **polybutadiene** isomer is hermetically sealed in an aluminum pan.
- The sample is placed in the DSC instrument, which is equipped with a liquid nitrogen cooling system.[8]
- The sample is subjected to a controlled thermal cycle, for example:
  - Cooling from room temperature to -150 °C at a rate of 20 °C/min.
  - Holding at -150 °C for a few minutes to ensure thermal equilibrium.
  - Heating from -150 °C to 50 °C (or higher for trans-polybutadiene to observe melting) at a rate of 10 °C/min or 20 °C/min.[8]
- The heat flow to the sample is measured as a function of temperature. The glass transition is
  observed as a step change in the baseline, and melting is observed as an endothermic peak.

### **Mechanical Testing: Tensile Properties (ASTM D412)**

The tensile properties of the vulcanized **polybutadiene** isomers are determined using a universal testing machine according to ASTM D412.

#### Protocol:

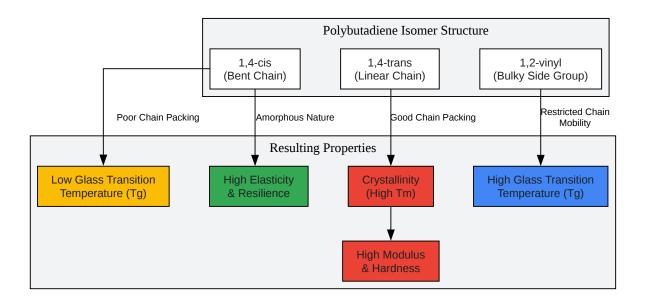


- Dumbbell-shaped test specimens (dog bones) are cut from the vulcanized rubber sheets using a die.[12][13]
- The thickness and width of the narrow section of each specimen are measured precisely.
- The specimen is mounted in the grips of the universal testing machine.
- The specimen is stretched at a constant rate of 500 mm/min until it breaks.[12]
- The force required to stretch the specimen and the corresponding elongation are continuously recorded.
- From the resulting stress-strain curve, the following properties are determined:
  - Tensile Strength: The maximum stress the material can withstand before breaking.
  - Elongation at Break: The percentage increase in length at the point of fracture.[14]
  - Modulus: The stress at a specific elongation (e.g., 300%).

## Structure-Property Relationships and Experimental Workflow

The following diagrams illustrate the logical relationships between the isomer structures and their properties, as well as a typical experimental workflow for their characterization.

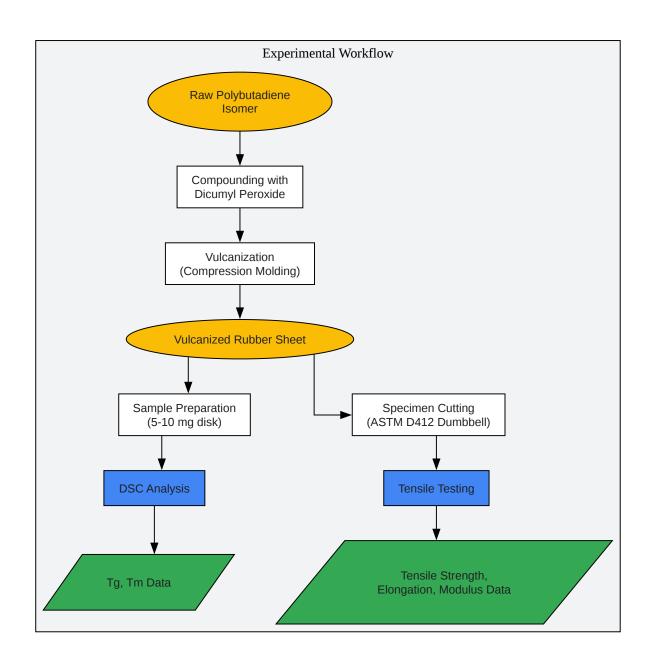




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Caption: Relationship between polybutadiene isomer structure and properties.





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Caption: Experimental workflow for polybutadiene characterization.



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